

2,4-Dibromotoluene safety data sheet and handling precautions.

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Compound of Interest

Compound Name: 2,4-Dibromotoluene

Cat. No.: B1294801

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Technical Guide: Safety and Handling of 2,4-Dibromotoluene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **2,4-Dibromotoluene** (CAS No: 31543-75-6). The information is compiled from Safety Data Sheets (SDS), regulatory databases, and established experimental guidelines to ensure safe laboratory practices.

Chemical Identification and Physical Properties

2,4-Dibromotoluene is a halogenated aromatic compound.^[1] Its key physical and chemical properties are summarized in the table below.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₇ H ₆ Br ₂ | [2][3] |
| Molecular Weight | 249.93 g/mol | [2][3] |
| Appearance | Liquid | [2][4] |
| Color | Light orange to Yellow to Green | [2] |
| Melting Point | -10 °C / 14 °F | [2][4] |
| Boiling Point | 243 °C / 469.4 °F | [2][4] |
| Density | 1.85 g/cm ³ | [2] |
| Flash Point | 109 °C | [2] |
| Solubility | Insoluble in water. Soluble in most organic solvents like ethanol, ether, and benzene. | [5] |


Hazard Identification and Classification

2,4-Dibromotoluene is classified as a hazardous substance.[4] The following table summarizes its classification under the Globally Harmonized System (GHS).

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2 | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation |

Signal Word: Warning[3][4]

Hazard Pictograms:

-  alt text

Toxicological Data

Specific quantitative toxicological data for **2,4-Dibromotoluene**, such as LD50 (median lethal dose), is not readily available in published literature. However, data for a structurally similar compound, 2,4-Dichlorotoluene, can be used for a preliminary assessment, a practice known as read-across. It is crucial to handle **2,4-Dibromotoluene** with the same or greater caution.

| Test | Species | Route | Value (for 2,4-Dichlorotoluene) | Reference |
|------|------------|-------|---------------------------------|-----------|
| LD50 | Rat | Oral | 2,400 mg/kg | [6] |
| LD50 | Mouse | Oral | 2,900 mg/kg | [7] |
| LD50 | Guinea Pig | Oral | 5,000 mg/kg | [7] |

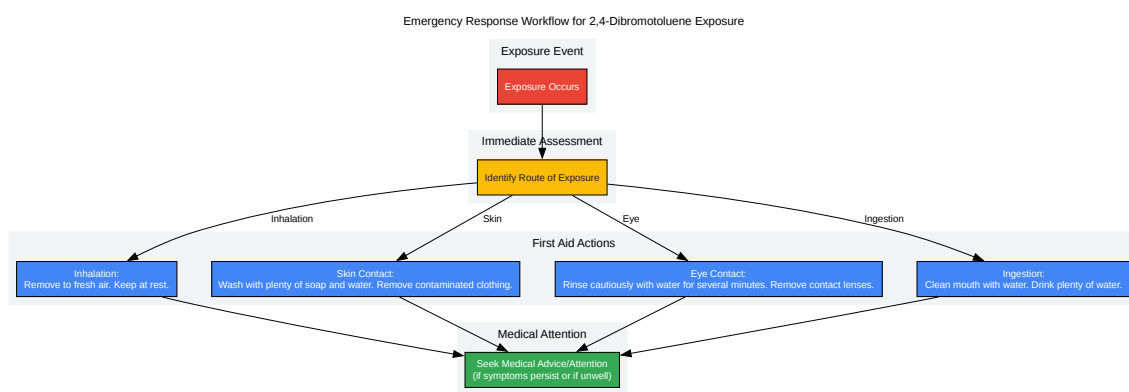
Handling and Storage Precautions

Proper handling and storage are critical to minimize exposure risks.

| Aspect | Precaution | Reference |
|-------------------------------------|--|-----------|
| Engineering Controls | Use only outdoors or in a well-ventilated area. Ensure that eyewash stations and safety showers are close to the workstation location. | [4] |
| Personal Protective Equipment (PPE) | Wear protective gloves, protective clothing, eye protection (goggles), and face protection. | [4] |
| Hygiene Measures | Wash face, hands, and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Remove and wash contaminated clothing before reuse. | [4][8] |
| Storage | Store in a well-ventilated place. Keep container tightly closed. Store locked up. | [4] |

Emergency Procedures and First Aid

A clear workflow for emergency situations is essential. The following diagram outlines the initial steps to be taken in case of exposure.



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Caption: Emergency first aid procedures for different exposure routes.

Detailed First-Aid Measures:[4]

- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Ingestion: Clean mouth with water and drink plenty of water afterwards.

Experimental Protocols for Safety Assessment

The GHS classifications for **2,4-Dibromotoluene** are based on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the relevant OECD guidelines.

Acute Dermal Irritation/Corrosion (based on OECD Guideline 404)

This test determines the potential of a substance to cause reversible or irreversible skin damage.^[9]

- Animal Model: Albino rabbit.
- Procedure:
 - A small area (approx. 6 cm²) of the animal's skin is shaved.
 - 0.5 mL (if liquid) or 0.5 g (if solid, moistened) of the test substance is applied to the shaved area and covered with a gauze patch under a semi-occlusive dressing.
 - The exposure duration is 4 hours.
 - After exposure, the substance is removed.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.

- Scoring: The reactions are scored on a scale (e.g., 0 for no effect to 4 for severe erythema/edema). The scores are used to calculate a Primary Irritation Index.

Acute Eye Irritation/Corrosion (based on OECD Guideline 405)

This test evaluates the potential of a substance to cause irritation or corrosion to the eye.^{[2][10]}

- Animal Model: Albino rabbit.
- Procedure:
 - A single dose of the test substance (0.1 mL for liquids, 0.1 g for solids) is applied into the conjunctival sac of one eye. The other eye serves as a control.
 - The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. Observations are made for corneal opacity, iritis, conjunctival redness, and chemosis (swelling).
- Scoring: The ocular reactions are scored using a standardized system. The severity and reversibility of the effects are assessed over an observation period of up to 21 days.

Acute Oral Toxicity - Fixed Dose Procedure (based on OECD Guideline 420)

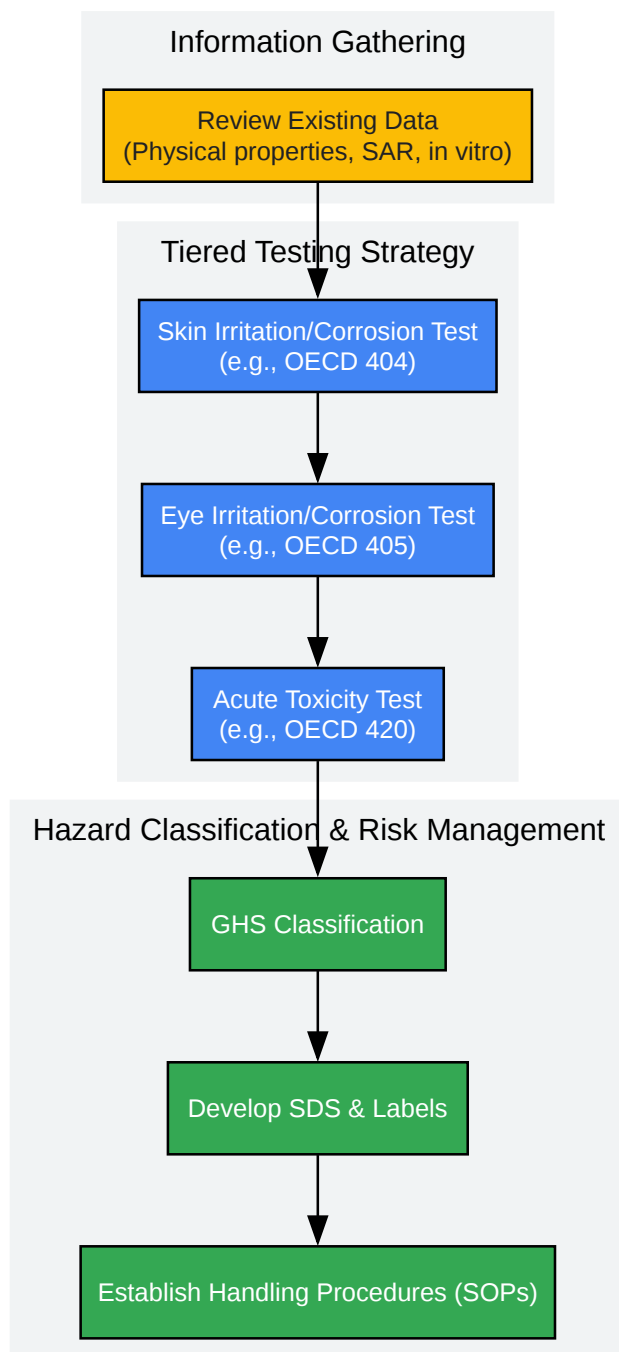
This method is used to assess the acute oral toxicity of a substance and allows for its classification. It is designed to use fewer animals and avoid death as an endpoint.^{[5][8]}

- Animal Model: Typically rats (usually females).
- Procedure:
 - A sighting study is performed with single animals to determine the appropriate starting dose.

- In the main study, animals are dosed in a stepwise manner using fixed doses (e.g., 5, 50, 300, 2000 mg/kg).
- The substance is administered orally by gavage.
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.
- Endpoint: The test allows for the identification of a dose that causes evident toxicity or mortality, which is then used for GHS classification.

The following diagram illustrates the decision-making process in a typical chemical safety assessment workflow.

Chemical Hazard Assessment Workflow



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Caption: A workflow for assessing and managing chemical hazards.

Fire-Fighting and Accidental Release Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), powder, or water spray. For major fires, evacuate the area and fight the fire remotely due to the risk of explosion.[4]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide.[4]
- Accidental Release: Ensure adequate ventilation and use personal protective equipment. Soak up with inert absorbent material and keep in suitable, closed containers for disposal.[4]

This technical guide is intended to provide essential safety information for trained professionals. Always refer to the specific Safety Data Sheet provided by the supplier and follow all institutional and regulatory safety guidelines.

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